

The Formation of Dimethylsulfoxonium Methylide: A Technical Guide

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Compound of Interest

Compound Name: *Dimethylsulfoxonium methylide*

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This in-depth technical guide provides a comprehensive overview of the formation of **dimethylsulfoxonium methylide**, a pivotal reagent in organic synthesis, famously known as the Corey-Chaykovsky reagent. This guide details the reaction mechanism, provides experimental protocols, and presents quantitative data to inform reaction optimization.

Introduction

Dimethylsulfoxonium methylide ($(\text{CH}_3)_2\text{S}(\text{O})\text{CH}_2$) is a stabilized sulfur ylide that serves as a versatile methylene-transfer agent. Its primary application is in the Corey-Chaykovsky reaction, which allows for the synthesis of epoxides, cyclopropanes, and aziridines from carbonyl compounds, α,β -unsaturated systems, and imines, respectively.[1][2] The stability of this ylide, greater than that of its unstabilized counterpart, dimethylsulfonium methylide, allows for cleaner reactions and different reactivity profiles.[2] This guide focuses on the fundamental aspect of its formation, a critical step for its successful application in complex molecule synthesis.

Mechanism of Formation

The formation of **dimethylsulfoxonium methylide** is an acid-base reaction involving the deprotonation of a trimethylsulfoxonium salt by a strong base. The most commonly used precursor is trimethylsulfoxonium iodide.

The key steps are:

- Preparation of the Precursor: Trimethylsulfoxonium iodide is typically synthesized by the S-alkylation of dimethyl sulfoxide (DMSO) with methyl iodide.[\[1\]](#)
- Deprotonation: A strong base is used to abstract a proton from one of the methyl groups of the trimethylsulfoxonium salt. This is the core step in the formation of the ylide.

The choice of base and solvent is crucial for the efficient generation of the ylide. Strong bases such as sodium hydride (NaH) and potassium tert-butoxide (KOt-Bu) are commonly employed.
[\[3\]](#) The reaction is typically carried out in a polar aprotic solvent like dimethyl sulfoxide (DMSO) or tetrahydrofuran (THF).[\[3\]](#)

Quantitative Data

Direct quantification of the yield of **dimethylsulfoxonium methylide** is challenging due to its reactive nature and its typical in situ generation and consumption. The efficiency of its formation is therefore often inferred from the yield of the subsequent reaction product. The following table summarizes the yields of representative Corey-Chaykovsky reactions, which serve as an indirect measure of the ylide formation efficiency under different conditions.

Precursor	Base	Solvent	Substrate	Product	Yield (%)	Reference
Trimethylsulfoxonium iodide	NaH	DMSO	Cyclohexanone	1-Oxaspiro[2.5]octane	90-94	[4]
Trimethylsulfoxonium iodide	KOt-Bu	THF	Boc-L-phenylalanine 4-nitrophenyl ester	(2S,3S)-1,2-Epoxy-3-(Boc-amino)-4-phenylbutane	82-84	
Trimethylsulfoxonium iodide	NaH	DMSO/THF	Various aldehydes and ketones	Corresponding epoxides	90 (general)	

Experimental Protocols

Synthesis of Trimethylsulfoxonium Iodide

This protocol is adapted from established literature procedures.

Materials:

- Dimethyl sulfoxide (DMSO)
- Methyl iodide (CH₃I)

Procedure:

- Combine dimethyl sulfoxide (2 moles) and methyl iodide (1 mole) in a round-bottom flask equipped with a reflux condenser.
- Heat the reaction mixture to reflux for 3 days.
- Cool the mixture to room temperature, which should result in the precipitation of a solid.

- Filter the solid product and wash it with chloroform.
- Recrystallize the crude product from water to obtain pure trimethylsulfoxonium iodide as a white crystalline solid. A typical yield is around 60%.[\[1\]](#)

In Situ Generation and Reaction of Dimethylsulfoxonium Methylide

The following are two representative protocols for the in situ generation of **dimethylsulfoxonium methylide** and its subsequent reaction with a carbonyl compound.

Protocol 1: Using Sodium Hydride in DMSO (from Organic Syntheses)[\[4\]](#)

Materials:

- Sodium hydride (NaH), 60% dispersion in mineral oil
- Petroleum ether
- Dry dimethyl sulfoxide (DMSO)
- Trimethylsulfoxonium iodide
- Cyclohexanone

Procedure:

- In a three-necked round-bottom flask equipped with a magnetic stirrer, suspend sodium hydride (0.22 mol) in petroleum ether (150 mL).
- Stir the suspension, allow the sodium hydride to settle, and then decant the petroleum ether to remove the mineral oil.
- Add dry DMSO (250 mL) to the washed sodium hydride.
- Heat the mixture to 50°C until the evolution of hydrogen ceases, indicating the formation of the methylsulfinyl carbanion (dimsyl sodium).

- Cool the solution to room temperature.
- Add trimethylsulfoxonium iodide (0.2 mol) portion-wise over 15 minutes. Stir for an additional 30 minutes to ensure complete formation of **dimethylsulfoxonium methylide**.
- Add cyclohexanone (0.2 mol) to the ylide solution over 5 minutes.
- After stirring for 15 minutes, heat the reaction mixture to 55-60°C for 30 minutes.
- Pour the reaction mixture into cold water and extract with ether.
- Wash the combined ether extracts with water and brine, dry over anhydrous sodium sulfate, and remove the solvent under reduced pressure to obtain the crude epoxide.

Protocol 2: Using Potassium tert-Butoxide in THF (from Organic Syntheses)^[5]

Materials:

- Trimethylsulfoxonium iodide
- Anhydrous tetrahydrofuran (THF)
- Potassium tert-butoxide (KOt-Bu), 1.0 M solution in THF
- Substrate (e.g., an ester)

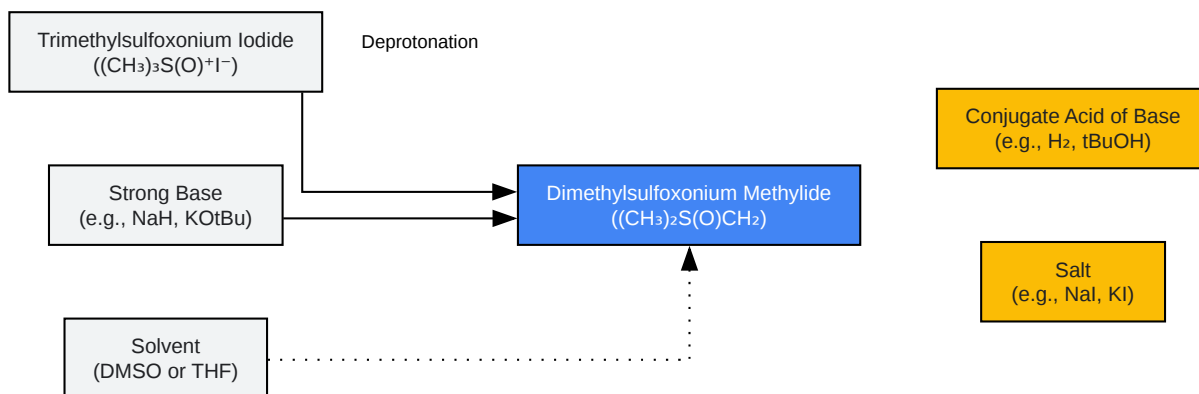
Procedure:

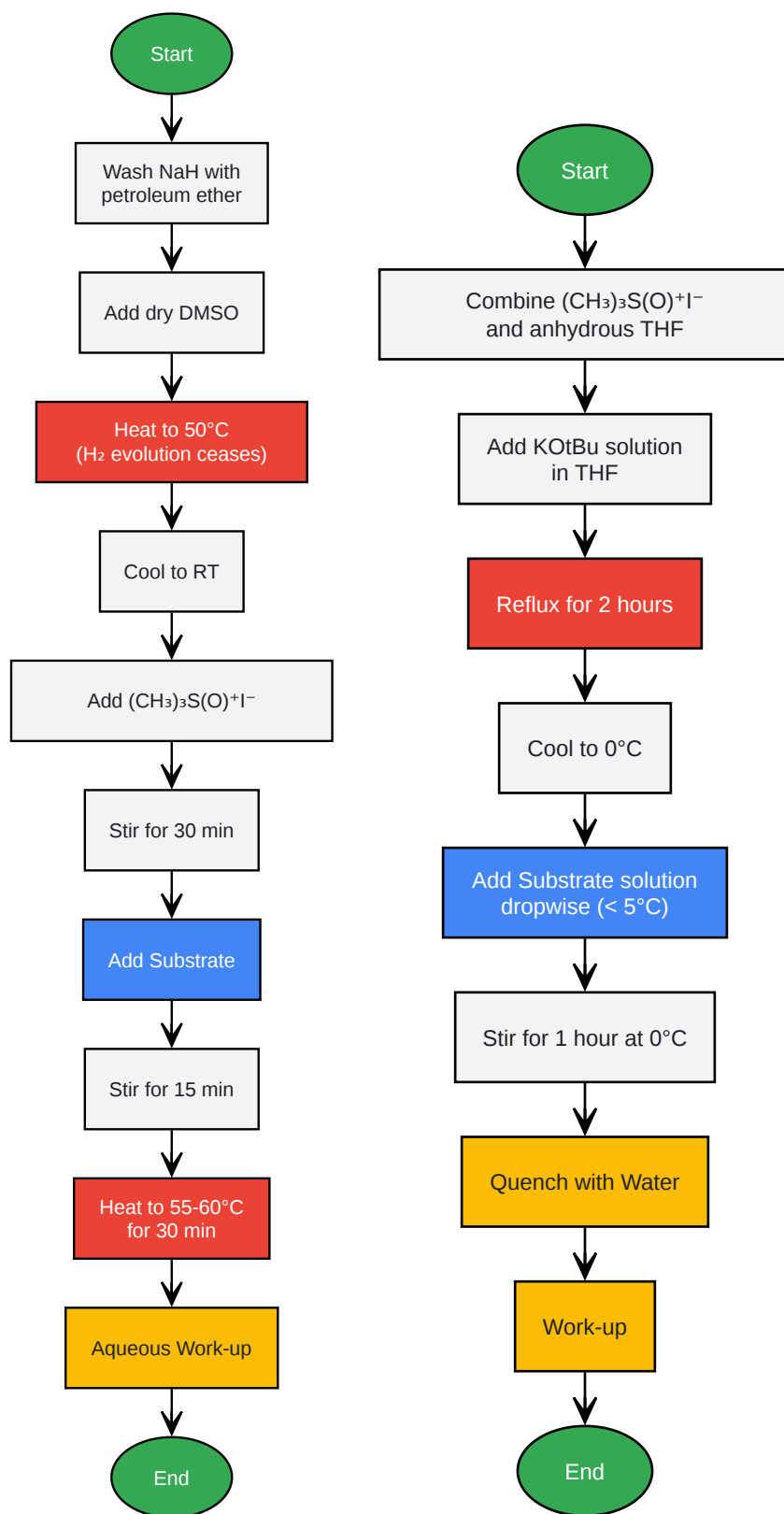
- In a nitrogen-flushed, three-necked round-bottom flask, add trimethylsulfoxonium iodide (150 mmol) and anhydrous THF (150 mL).
- Add a 1.0 M solution of potassium tert-butoxide in THF (150 mL, 150 mmol) via syringe.
- Heat the mixture at reflux for 2 hours. This results in a solution of **dimethylsulfoxonium methylide** with precipitated potassium iodide.
- Cool the solution to 0°C.

- Add a solution of the substrate (50 mmol) in anhydrous THF dropwise, maintaining the internal temperature below 5°C.
- Stir the mixture for 1 hour at 0°C.
- Quench the reaction with water and proceed with the appropriate work-up procedure to isolate the product.

Visualizations

The following diagrams illustrate the key pathways and workflows described in this guide.





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